

2,5-Difluoro-4-nitrobenzoic acid physical properties

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Compound of Interest

Compound Name: 2,5-Difluoro-4-nitrobenzoic acid

Cat. No.: B040929

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An In-depth Technical Guide on the Physical Properties of **2,5-Difluoro-4-nitrobenzoic Acid**

Introduction

2,5-Difluoro-4-nitrobenzoic acid, with the CAS number 116465-48-6, is a significant organic compound utilized primarily as an intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries.[1][2][3] Its molecular structure, featuring a carboxylic acid group, a nitro group, and two fluorine atoms on a benzene ring, imparts unique reactivity and physical characteristics that are crucial for its application in the synthesis of complex molecules and active pharmaceutical ingredients (APIs).[1][3][4] This guide provides a detailed overview of the core physical properties of **2,5-Difluoro-4-nitrobenzoic acid**, experimental protocols for their determination, and logical diagrams to illustrate key relationships and workflows.

Physical and Chemical Properties

The physical properties of **2,5-Difluoro-4-nitrobenzoic acid** are summarized in the table below. These properties are critical for its handling, storage, and application in various chemical reactions. The compound typically appears as a white to pale cream or light yellow crystalline powder.[1][2][5] Proper storage in a cool, ventilated, and dry place is recommended to maintain its integrity.[1][6]

Property	Value	Source(s)
Molecular Formula	C ₇ H ₃ F ₂ NO ₄	[1][2][5][7]
Molecular Weight	203.10 g/mol	[1][2][7][8]
Melting Point	139.0 - 149.0 °C[5] or 147 - 148 °C[1][2][6]	[1][2][5][6]
Boiling Point (Predicted)	364.8 ± 42.0 °C at 760 mmHg	[1][2][6]
Density (Predicted)	1.661 - 1.7 ± 0.1 g/cm ³	[1][6]
pKa (Predicted)	2.03 ± 0.13	[6][9]
Solubility	Slightly soluble in water.[2][6] [9]	[2][6][9]
Appearance	White to pale green solid[6][9] / Pale cream powder[5]	[5][6][9]
Storage Temperature	Room Temperature, sealed in dry conditions.[6]	[6]

Experimental Protocols

Detailed methodologies are essential for the accurate determination of physical properties. Below are protocols for key experimental procedures.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities can cause a depression and broadening of this range.

Objective: To determine the temperature range over which the solid sample melts.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Glass capillary tubes (one end sealed)[10][11]
- Thermometer[10]
- Spatula
- Mortar and pestle (optional, for pulverizing the sample)

Procedure:

- **Sample Preparation:** Ensure the **2,5-Difluoro-4-nitrobenzoic acid** sample is completely dry and in a fine powdered form.[12] If necessary, gently crush the crystals using a mortar and pestle.
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[10][11] Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end.[11] Repeat until the packed sample is approximately 1-2 mm high.[10]
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.[11] Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.[13]
- **Heating and Observation:**
 - If the approximate melting point is unknown, a rapid initial heating can be performed to find a rough estimate.
 - For an accurate measurement, start heating at a rate that allows the temperature to rise slowly, about 1-2°C per minute, once the temperature is within 15-20°C of the expected melting point.[11]
 - Observe the sample through the magnifying lens.
- **Recording the Melting Range:**
 - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.[13]

- Continue observing and record the temperature at which the last crystal of the solid turns into a liquid. This is the end of the melting range.[13]
- Cooling and Cleanup: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in a designated glass waste container.

Solubility Determination (Qualitative)

This protocol provides a method to determine the qualitative solubility of a substance in a given solvent, such as water.

Objective: To determine if **2,5-Difluoro-4-nitrobenzoic acid** is soluble, slightly soluble, or insoluble in water at a constant temperature.[14]

Apparatus:

- Test tubes and a test tube rack
- Spatula
- Balance
- Graduated cylinder or pipette
- Stopper for the test tube
- Thermometer

Procedure:

- Solvent Preparation: Add a measured volume of the solvent (e.g., 2.0 mL of distilled water) to a clean test tube.[15] Measure and record the initial temperature of the solvent.[14]
- Solute Addition: Weigh a small, known amount of **2,5-Difluoro-4-nitrobenzoic acid** (e.g., 25 mg).[15] Add a small portion of the solid to the test tube using a spatula.[14]
- Dissolution Attempt: Stopper the test tube and shake it vigorously for a set amount of time (e.g., 1-2 minutes).[14][15] It is important to avoid warming the test tube with your hands, as

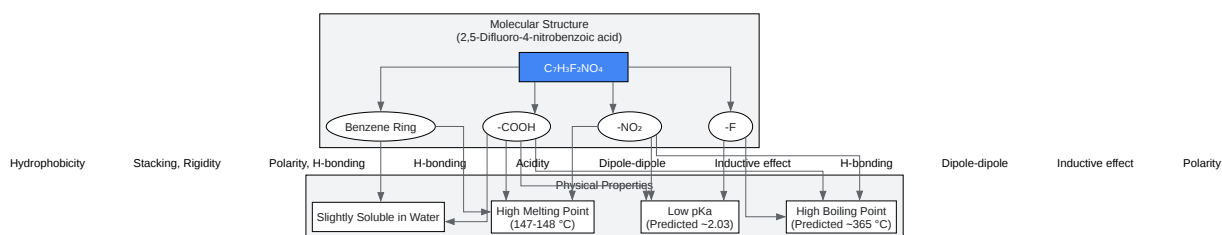
temperature affects solubility.[14]

- Observation: Observe the mixture to see if the solid has completely dissolved.
- Iterative Addition: If the solid dissolves completely, add another small, known portion of the solute and repeat the shaking process.[14] Continue this process until the added solid no longer dissolves, indicating that the solution is saturated.
- Final Measurement: Once saturation is reached, check and record the final temperature of the solution to ensure it has remained constant.[14] The solubility can then be qualitatively described (e.g., slightly soluble) or quantitatively calculated based on the total mass of solute dissolved in the volume of the solvent.

Visualizations

Structural Influence on Physical Properties

The chemical structure of **2,5-Difluoro-4-nitrobenzoic acid** directly influences its physical properties. The interplay between the functional groups dictates its melting point, boiling point, acidity, and solubility.

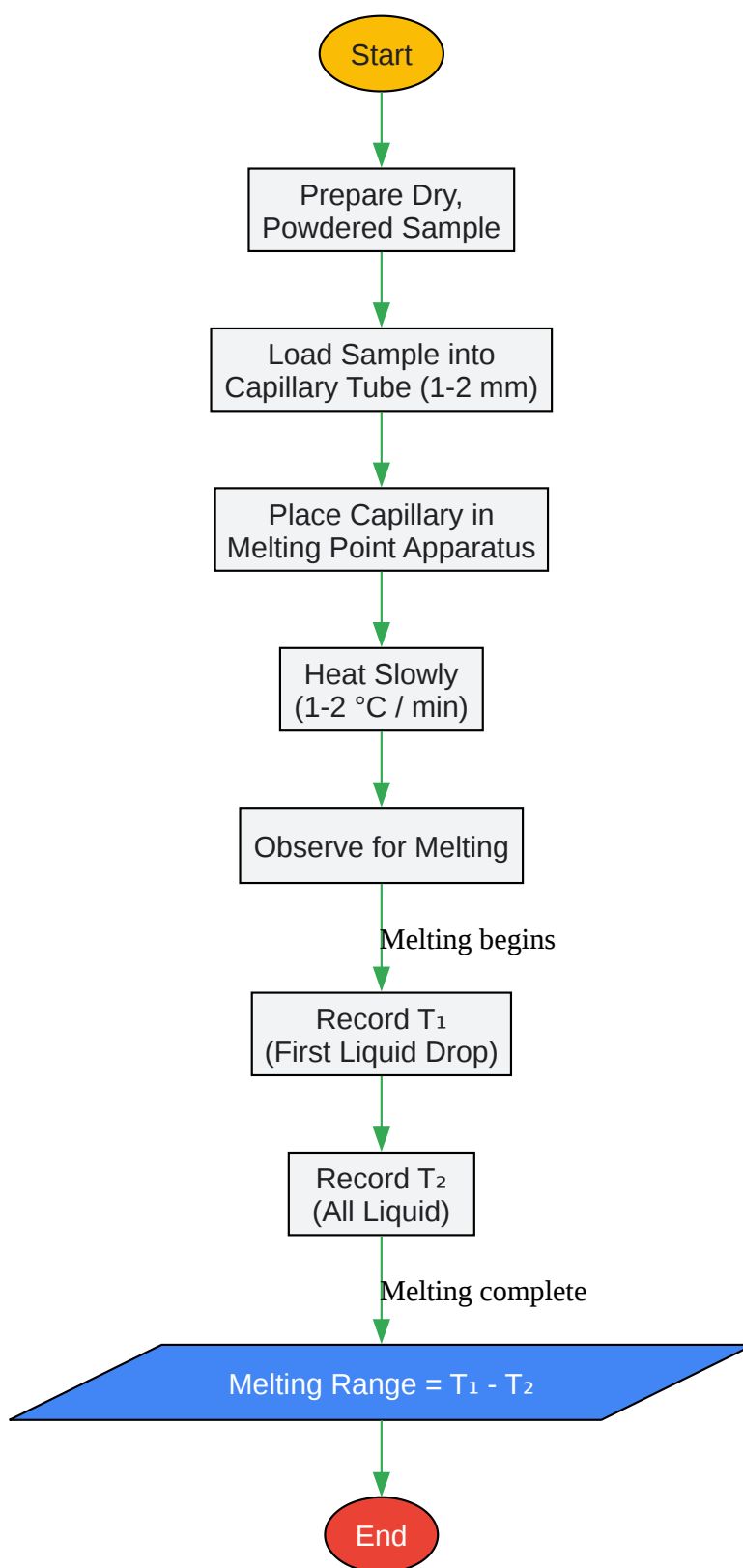


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Caption: Relationship between molecular structure and physical properties.

Experimental Workflow: Melting Point Determination

The following diagram illustrates the standard workflow for determining the melting point of a solid organic compound using the capillary method.



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Caption: Workflow for melting point determination.

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